

Nitrosamine Impurities in Catecholamine Drug Products: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Epinephrine*

CAS No.: 3006789-99-4

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Executive Summary

The discovery of N-nitrosamine impurities in various pharmaceutical products has prompted intense scrutiny from global regulatory bodies and the pharmaceutical industry. These compounds, classified as probable human carcinogens, can form at trace levels during drug substance synthesis, formulation, or storage. Catecholamine drugs, a critical class of therapeutics used in treating conditions such as cardiac arrest, asthma, and anaphylaxis, possess structural features—specifically secondary amine moieties in molecules like epinephrine and isoproterenol—that render them susceptible to nitrosation. This technical guide provides a comprehensive review of the formation, risk assessment, analytical detection, and mitigation of nitrosamine impurities in catecholamine drug products, consolidating current scientific knowledge and regulatory expectations.

Introduction to Nitrosamine Impurities

N-nitrosamines are organic compounds with the chemical structure $R^1N(-R^2)-N=O$. Their formation is a significant concern in the pharmaceutical industry due to their potent mutagenic

and carcinogenic properties.[1] Regulatory agencies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent acceptable intake (AI) limits for various nitrosamines to ensure patient safety.[2][3] The issue gained prominence with the detection of nitrosamines in angiotensin II receptor blockers (sartans), leading to widespread recalls and a comprehensive review of all chemically synthesized active pharmaceutical ingredients (APIs).[1][4]

The Link Between Catecholamines and Nitrosamines

Catecholamines are a class of monoamines that share a catechol (1,2-dihydroxybenzene) nucleus and a side-chain amine. Key catecholamine drugs include:

- Epinephrine (Adrenaline): Contains a secondary amine.
- Norepinephrine (Noradrenaline): Contains a primary amine.
- Dopamine: Contains a primary amine.
- Isoproterenol: Contains a secondary amine.

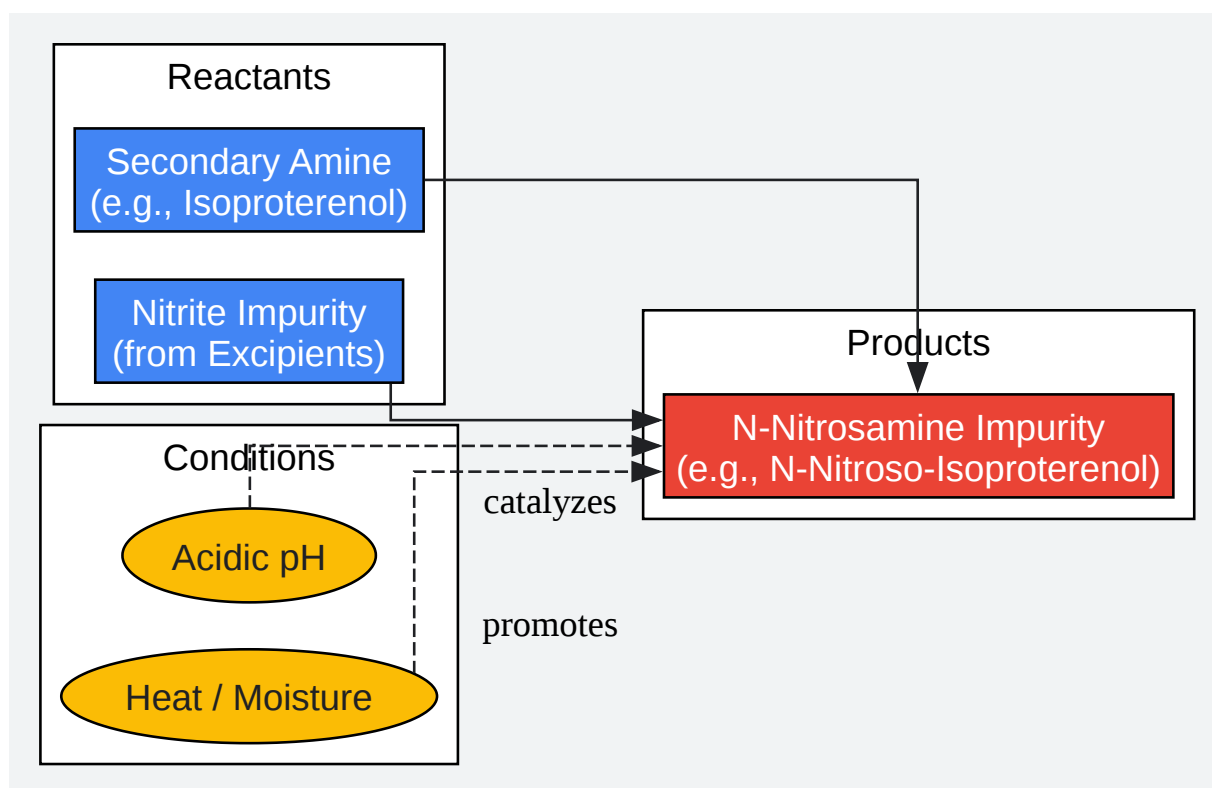
The presence of a secondary amine functional group in epinephrine and isoproterenol makes them direct precursors for the formation of Nitrosamine Drug Substance-Related Impurities (NDSRIs). An NDSRI is a nitrosamine that is structurally similar to the API itself.[5] The formation of N-Nitroso-Epinephrine and N-Nitroso-Isoproterenol has been confirmed, and analytical reference standards for these impurities are commercially available.

Primary amines, such as those in norepinephrine and dopamine, are generally considered to be at a lower risk of forming stable nitrosamines, as they typically yield unstable diazonium ions that decompose. However, a comprehensive risk assessment should not entirely dismiss this possibility under all formulation and storage conditions.

Mechanism of Nitrosamine Formation

The primary pathway for nitrosamine formation involves the reaction of a nitrosatable amine (secondary or tertiary) with a nitrosating agent.[4]

- **Amine Source:** The catecholamine API itself (e.g., isoproterenol, epinephrine) or its degradation products.
- **Nitrosating Agent Source:** The most common source in drug products is nitrite impurities present in various excipients, such as microcrystalline cellulose, lactose, and croscopvidone. [6][7] Nitrites can also be introduced through contaminated water or raw materials.
- **Reaction Conditions:** The reaction is typically acid-catalyzed. While the stomach provides a highly acidic environment, nitrosation can also occur in the drug product matrix, especially in the presence of moisture and at elevated temperatures during manufacturing or storage. [4][8]



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Figure 1: General pathway for nitrosamine formation in a drug product.

Regulatory Framework and Acceptable Intake Limits

Regulatory bodies have established a framework for controlling nitrosamine impurities based on risk assessment. The FDA's guidance, "Control of Nitrosamine Impurities in Human Drugs,"

outlines a three-step process: 1) risk assessment, 2) confirmatory testing if a risk is identified, and 3) reporting changes to mitigate risks.[4]

For NDSRIs where compound-specific carcinogenicity data is unavailable, the FDA has developed a Carcinogenic Potency Categorization Approach (CPCA) to assign a recommended AI limit.[9][10] These limits range from 26.5 ng/day for the most potent category to 1500 ng/day for the least potent.[9]

Table 1: Known and Potential Nitrosamine Impurities in Catecholamines and Regulatory Limits

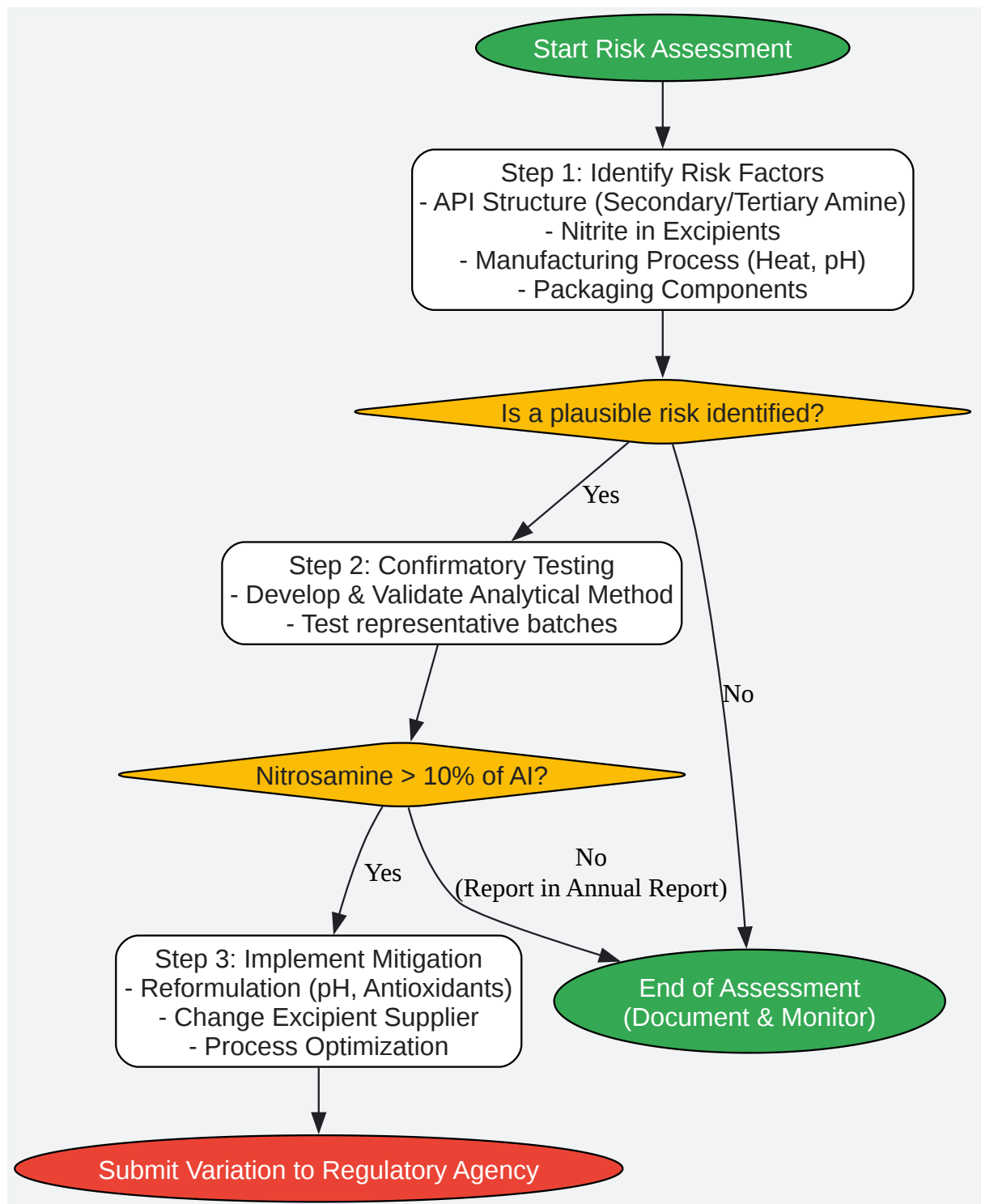
Catecholamine API	Amine Type	Potential NDSRI	Known AI Limit	Potency Category (Predicted)
Isoproterenol	Secondary	N-Nitroso-Isoproterenol	1500 ng/day	Category 5 (Lowest Potency)
Epinephrine	Secondary	N-Nitroso-Epinephrine	Not Established	-
Norepinephrine	Primary	N-Nitroso-Norepinephrine	Not Established	-
Dopamine	Primary	N-Nitroso-Dopamine	Not Established	-

Note: The AI limit for N-Nitroso-Isoproterenol is established. Other entries are potential impurities for risk assessment purposes.

Risk Assessment and Mitigation Strategies

A thorough risk assessment is the cornerstone of controlling nitrosamine impurities.[11][12]

Risk Assessment Workflow



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Figure 2: Workflow for nitrosamine risk assessment and mitigation.

Mitigation Strategies

If a risk is confirmed, several strategies can be employed to reduce or prevent nitrosamine formation:

- Formulation Design:
 - pH Modification: The formation of nitrosamines is significantly reduced in neutral or basic environments. Incorporating pH-modifying excipients (e.g., sodium carbonate) can inhibit the reaction.[\[13\]](#)
 - Use of Antioxidants/Scavengers: Certain antioxidants, such as ascorbic acid (Vitamin C) and alpha-tocopherol (Vitamin E), can act as nitrite scavengers, preventing the nitrosation of the amine.[\[14\]](#)
- Excipient and Raw Material Control:
 - Supplier Qualification: Establishing a robust supplier qualification program to monitor and control nitrite levels in incoming excipients is critical.[\[13\]](#) Modeling has shown that changing the supplier of a single excipient can reduce nitrosamine formation by up to 59%.[\[15\]](#)
 - Excipient Selection: Choosing excipient types known to have lower nitrite content (e.g., croscarmellose sodium over crospovidone) can be an effective strategy.[\[6\]](#)[\[15\]](#)
- Process Optimization:
 - Temperature Control: Avoiding excessive heat during manufacturing steps like drying can slow the kinetics of nitrosamine formation.
 - Moisture Control: Minimizing water activity in the final product can limit the mobility of reactants.

Analytical Methodologies

Highly sensitive and specific analytical methods are required to detect and quantify nitrosamine impurities at the low levels mandated by regulatory agencies. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the most widely used technique.[\[16\]](#)[\[17\]](#)

Case Study: Method for N-Nitroso-Isoproterenol (NNIP)

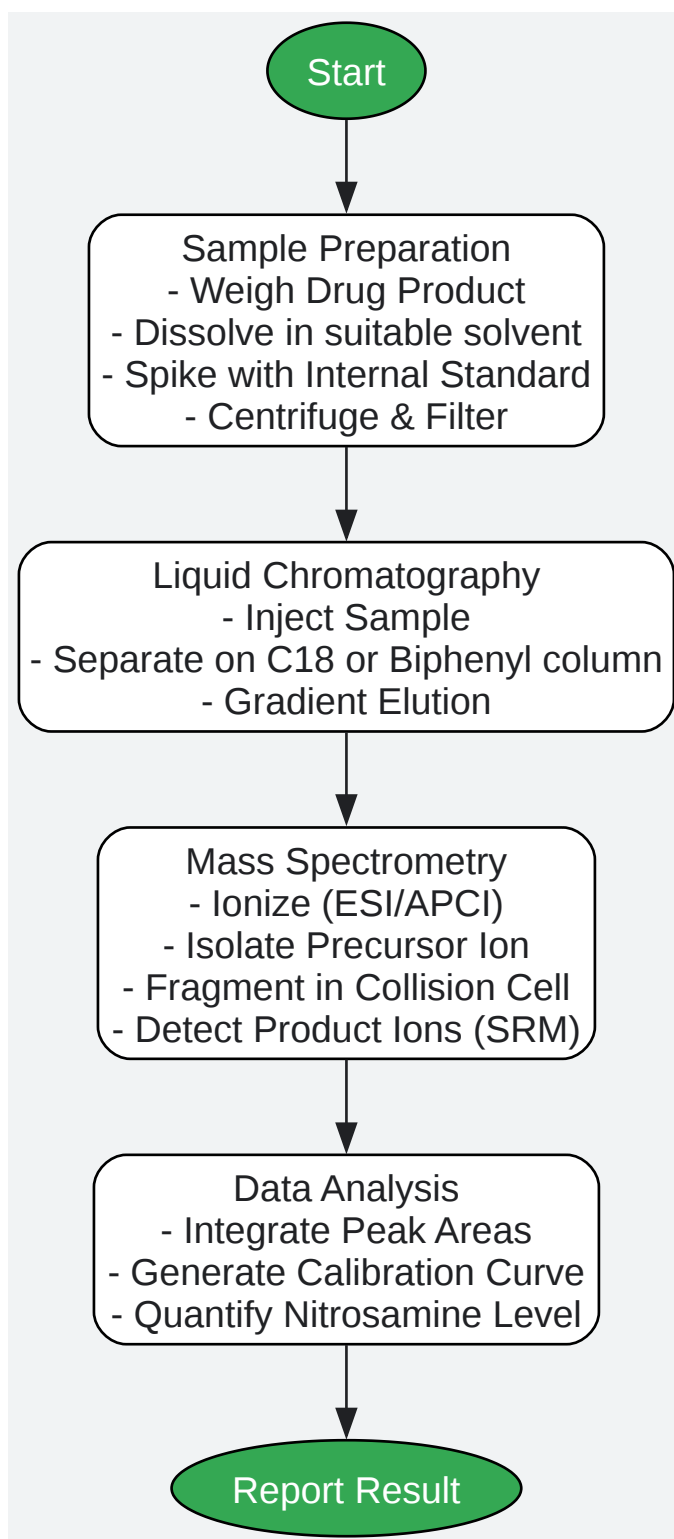
A validated LC-MS/MS method has been published for the quantification of N-Nitroso-Isoproterenol (NNIP) in Isoproterenol Hydrochloride.[\[18\]](#) This method serves as an excellent template for developing analytical procedures for other catecholamine products.

Table 2: Experimental Protocol for N-Nitroso-Isoproterenol (NNIP) Analysis

Parameter	Details
Instrumentation	Liquid Chromatograph coupled with a Triple Quadrupole Mass Spectrometer (LC-MS/MS).
Ionization Source	Heated Electrospray Ionization (HESI), negative ion mode. [18]
Chromatographic Column	Kinetex-Biphenyl 100Å (250 mm x 4.6 mm, 5 µm). [18]
Mobile Phase	A: 0.1% Formic acid in WaterB: 0.1% Formic acid in Methanol. [18]
Elution	Gradient program.
Detection Mode	Selective Reaction Monitoring (SRM). [18]
SRM Transitions	Precursor Ion: 238.967 m/zProduct Ions: 136.883 m/z (Quantifier), 190.967 m/z (Qualifier). [18]
Method Performance	LOD: 1.14 ppmLOQ: 3.46 ppmLinearity (R ²): 0.9982Accuracy (Recovery): 91.3% to 103.6%. [18]

General Analytical Workflow

The development of a validated method for nitrosamine analysis in a specific catecholamine drug product should follow a systematic workflow.



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Figure 3: General workflow for LC-MS/MS analysis of nitrosamines.

Conclusion

The potential for nitrosamine impurity formation in catecholamine drug products, particularly those containing secondary amines like isoproterenol and epinephrine, necessitates a proactive approach to risk assessment and control. While the risk from primary amine catecholamines appears lower, it should not be disregarded without a thorough scientific evaluation. By understanding the mechanisms of formation, implementing robust analytical testing strategies based on validated methods, and employing effective mitigation strategies in formulation and process design, pharmaceutical manufacturers can ensure the safety and quality of these vital medicines. Continuous vigilance and adherence to evolving regulatory guidance are essential to manage the risks associated with these potent impurities.

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